

A Technical Guide to 3-(3-Aminopropoxy)benzonitrile: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Aminopropoxy)benzonitrile

Cat. No.: B1287089

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential physicochemical data for **3-(3-Aminopropoxy)benzonitrile**, a chemical compound of interest in various research and development applications.

Physicochemical Data

The fundamental molecular properties of **3-(3-Aminopropoxy)benzonitrile** have been determined and are summarized below. This data is critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ N ₂ O	[1]
Molecular Weight	176.22 g/mol	[1]
Boiling Point	322.5±27.0 °C (Predicted)	[1]
Density	1.10±0.1 g/cm ³ (Predicted)	[1]

It is important to distinguish the base compound from its salts. For instance, **3-(3-Aminopropoxy)benzonitrile** hydrochloride has a molecular formula of C₁₀H₁₃ClN₂O and a

molecular weight of 212.68 g/mol [2].

Experimental Protocols

The determination of the molecular formula and weight for a compound like **3-(3-Aminopropoxy)benzonitrile** typically involves a combination of analytical techniques:

- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight of a compound with high accuracy. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps in deducing the elemental composition.
- Elemental Analysis: This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, oxygen) in the compound. The results are used to derive the empirical formula, which is then confirmed against the molecular weight from MS to establish the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule, confirming the connectivity of atoms and thus validating the molecular formula.

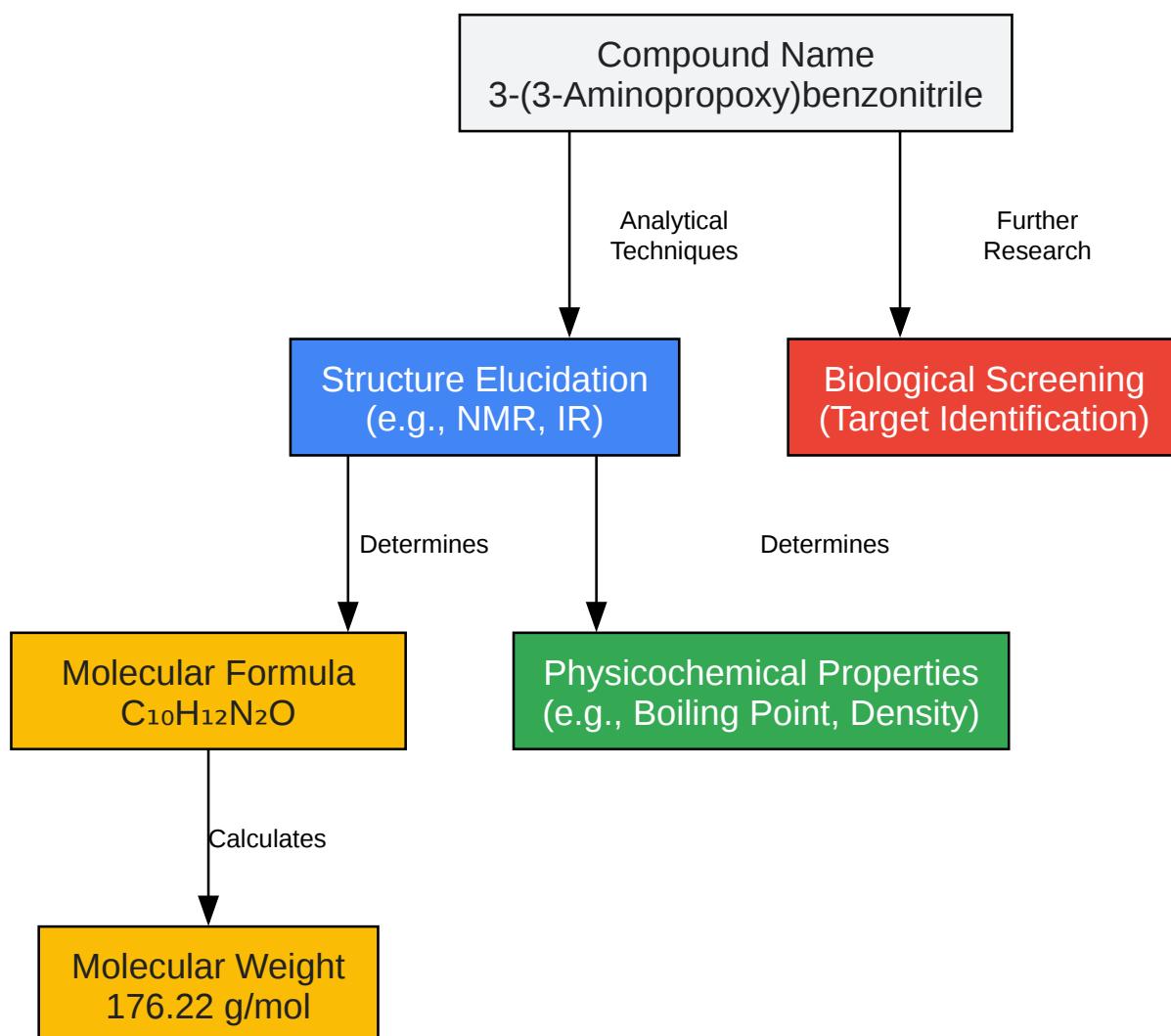
As of this writing, specific, detailed experimental protocols for the synthesis or analysis of **3-(3-Aminopropoxy)benzonitrile** are not available in publicly accessible literature. Researchers should refer to standard organic chemistry and analytical chemistry laboratory manuals for generalized procedures for the techniques mentioned above.

Biological Activity and Signaling Pathways

Currently, there is no published research detailing specific signaling pathways modulated by **3-(3-Aminopropoxy)benzonitrile**. Drug development professionals interested in this compound would need to conduct initial screening assays to determine its biological targets and mechanism of action.

Logical Workflow for Compound Characterization

The process of identifying and characterizing a chemical compound follows a logical progression from its name to its detailed properties.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(3-Aminopropoxy)benzonitrile | 785760-03-4 [amp.chemicalbook.com]

- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [A Technical Guide to 3-(3-Aminopropoxy)benzonitrile: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1287089#3-3-aminopropoxy-benzonitrile-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com